

A Technical Guide to Praseodymium(III,IV) Oxide: Molar Mass and Density

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Compound of Interest

Compound Name: Praseodymium(III,IV) oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **Praseodymium(III,IV) oxide**, specifically its molar mass and density. The information herein is intended to support researchers and scientists in various fields, including materials science, catalysis, and drug development, where the precise characteristics of inorganic compounds are critical.

Core Properties of Praseodymium(III,IV) Oxide

Praseodymium(III,IV) oxide, with the chemical formula Pr_6O_{11} , is the most stable oxide of praseodymium at ambient temperature and pressure.^[1] It is a dark brown, insoluble powder with a cubic fluorite crystal structure.^[1] The compound is notable for containing praseodymium in a mixed valence state of +3 and +4.

Quantitative Data Summary

The molar mass and density of **Praseodymium(III,IV) oxide** are summarized in the table below. These values are crucial for stoichiometric calculations, material formulation, and computational modeling.

Property	Value	Units	Notes
Molar Mass	1021.44	g/mol	Calculated from the chemical formula Pr_6O_{11} and the atomic masses of Praseodymium (140.90765 u) and Oxygen (15.999 u). ^{[1][2][3][4]}
Density	6.5	g/mL (or g/cm ³)	This is the most commonly cited value at 25 °C. ^{[3][5][6]}
6.9	g/cm ³	An alternative reported value. ^[7]	
7.07	g/cm ³	Another reported value. ^[8]	

Experimental Protocols

Accurate determination of the molar mass and density of **Praseodymium(III,IV) oxide** relies on precise experimental methodologies. The following sections detail the standard protocols for these measurements.

Determination of Molar Mass

For an insoluble inorganic compound like **Praseodymium(III,IV) oxide**, the molar mass is typically not determined by experimental methods that rely on colligative properties (e.g., freezing point depression or boiling point elevation), as these require the substance to be dissolved in a solvent. Instead, the molar mass is calculated based on its chemical formula, which is determined through elemental analysis and structural characterization techniques.

Protocol for Molar Mass Calculation:

- Establish the Chemical Formula: The empirical and molecular formula of the oxide is first determined. For **Praseodymium(III,IV) oxide**, this has been established as Pr_6O_{11} . This is

typically confirmed using techniques like X-ray diffraction (XRD) to identify the crystal structure and elemental analysis to determine the ratio of praseodymium to oxygen.

- Obtain Atomic Masses: The standard atomic masses of the constituent elements are obtained from the periodic table.
 - Atomic mass of Praseodymium (Pr) = 140.90765 u
 - Atomic mass of Oxygen (O) = 15.999 u
- Calculate Molar Mass: The molar mass is calculated by summing the atomic masses of all atoms in the formula unit.
 - Molar Mass = $(6 \times \text{Atomic Mass of Pr}) + (11 \times \text{Atomic Mass of O})$
 - Molar Mass = $(6 \times 140.90765) + (11 \times 15.999)$
 - Molar Mass = $845.4459 + 175.989 = 1021.4349 \text{ g/mol}$
 - This is typically rounded to 1021.44 g/mol .

Determination of Density

The density of a solid, insoluble powder like **Praseodymium(III,IV) oxide** is most commonly determined using the liquid displacement method, based on Archimedes' principle.

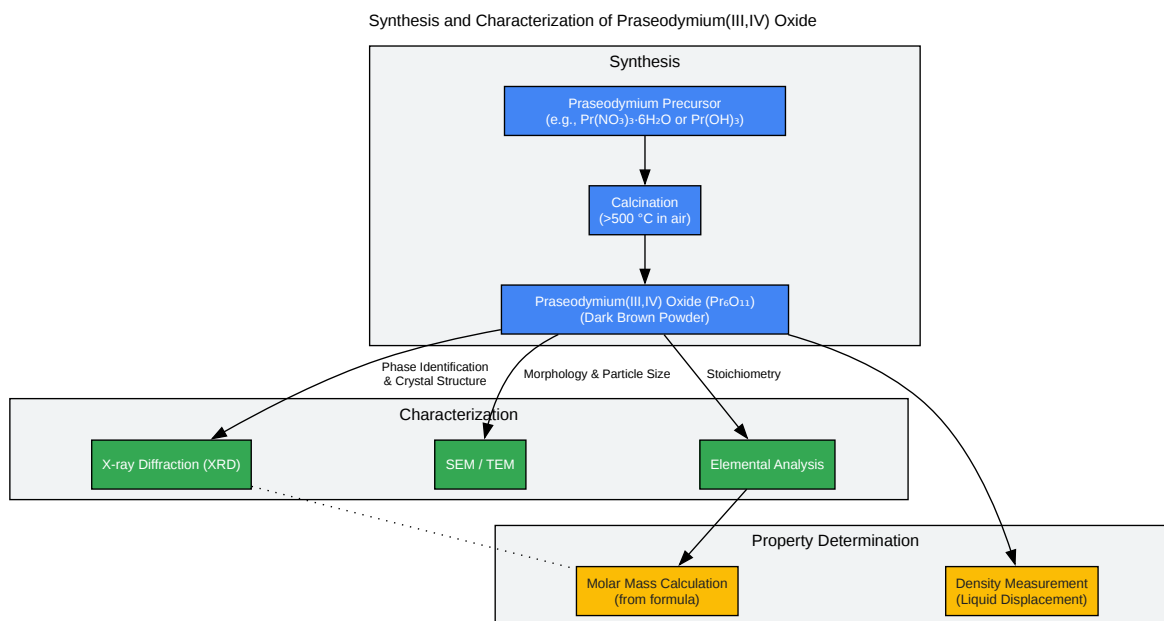
Protocol for Density Measurement (Liquid Displacement Method):

- Apparatus:
 - Analytical balance (accurate to at least 0.001 g)
 - Graduated cylinder or pycnometer
 - A liquid in which the solid is insoluble (e.g., water or a suitable organic solvent). Water is generally acceptable as **Praseodymium(III,IV) oxide** is insoluble.[\[1\]](#)
 - Spatula

- Thermometer
- Procedure: a. Measure the mass of a clean, dry graduated cylinder on the analytical balance. Record this mass (m_1). b. Add a specific volume of the displacement liquid (e.g., 20 mL) to the graduated cylinder. Record the exact volume (V_1). c. Measure the mass of the graduated cylinder with the liquid. Record this mass (m_2). d. Carefully add a known mass of the **Praseodymium(III,IV) oxide** powder to the graduated cylinder. Let the mass of the powder be (m_3). This can be pre-weighed on the balance. e. Gently agitate the cylinder to ensure all the powder is submerged and any trapped air bubbles are released. f. Record the new volume of the liquid in the graduated cylinder (V_2). g. Record the temperature of the liquid to account for any density variations with temperature.
- Calculations: a. The volume of the **Praseodymium(III,IV) oxide** powder is the difference between the final and initial liquid volumes:
 - Volume of powder (V_{powder}) = $V_2 - V_1$b. The density (ρ) of the powder is then calculated using the mass of the powder and its displaced volume:
 - Density (ρ) = m_3 / V_{powder}

Synthesis and Characterization Workflow

The synthesis of **Praseodymium(III,IV) oxide** is a critical process that influences its physical properties. A typical workflow involves the calcination of a praseodymium salt precursor, followed by characterization to confirm the desired product.



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